

how to prevent ZM226600 degradation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ZM226600

Cat. No.: B15588317

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Technical Support Center: ZM226600

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper handling, storage, and troubleshooting for experiments involving **ZM226600**.

Frequently Asked Questions (FAQs)

Q1: What is **ZM226600**?

ZM226600 is a potent opener of the Kir6 (KATP) channels with an EC₅₀ of 0.5 μ M. Its chemical name is N-(4-Phenylsulfonylphenyl)-3,3,3-trifluoro-2-hydroxy-2-methylpropanamide.

Q2: What are the physical and chemical properties of **ZM226600**?

The table below summarizes the key properties of **ZM226600**.

Property	Value	Reference
CAS Number	147695-92-9	[1]
Molecular Formula	C ₁₆ H ₁₄ F ₃ NO ₄ S	[1]
Molecular Weight	373.35	[1]
Purity	≥98%	[1]
Solubility	Soluble to 100 mM in DMSO	

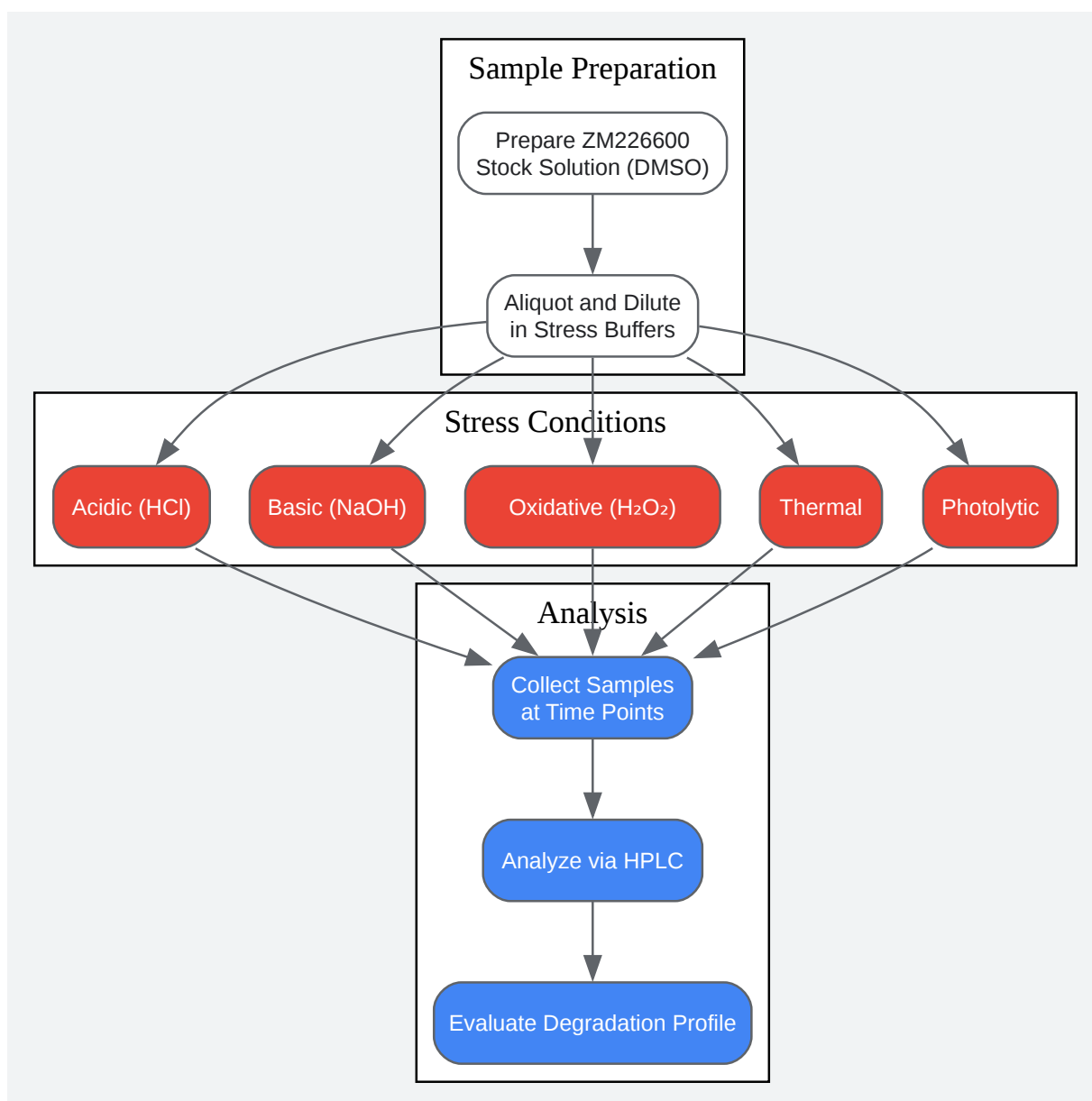
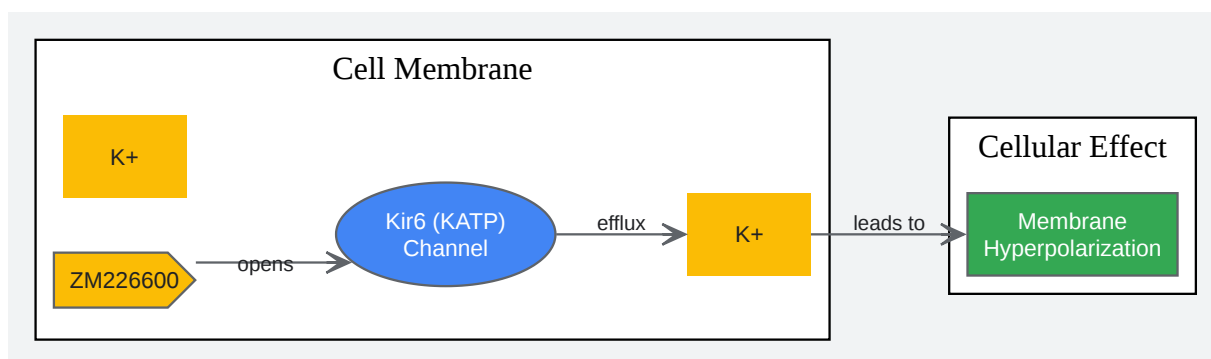
Q3: How should I store **ZM226600**?

For optimal stability, **ZM226600** should be stored under the following conditions:

Form	Storage Temperature	Storage Conditions
Solid	-20°C	Desiccate, Protect from light
In DMSO	-80°C	Aliquot to avoid repeat freeze-thaw cycles

Q4: What is the mechanism of action of **ZM226600**?

ZM226600 is a Kir6 (KATP) channel opener. These channels are ATP-sensitive potassium channels that play a crucial role in linking the metabolic state of a cell to its electrical activity. By opening these channels, **ZM226600** facilitates potassium ion efflux, leading to hyperpolarization of the cell membrane.



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References

- 1. scbt.com [scbt.com]
- To cite this document: BenchChem. [how to prevent ZM226600 degradation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15588317#how-to-prevent-zm226600-degradation>]

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Address: 3281 E Guasti Rd
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